

Analytical Standards for Profluralin Research: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Profluralin is a selective, pre-emergence dinitroaniline herbicide historically used for the control of annual grasses and broadleaf weeds in various agricultural settings.[1] Although its use has been discontinued in many regions, research into its environmental fate, toxicological profile, and potential for bioremediation continues.[2] Accurate and reliable analytical methods are paramount for such research. These application notes provide detailed protocols and data for the quantification of **Profluralin** in various matrices, insights into its mechanism of action, and its metabolic fate.

Physicochemical and Toxicological Data

A summary of key quantitative data for **Profluralin** is presented below for easy reference.



Property	Value	Reference
Chemical Formula	C14H16F3N3O4	[2]
Molecular Weight	347.29 g/mol	[2]
Appearance	Yellow-orange solid	[1]
Melting Point	32.1-32.5 °C	
Water Solubility	0.1 mg/L (at 20 °C)	_
Vapor Pressure	6.3 x 10 ⁻⁵ mm Hg (at 20 °C)	_
Soil Half-Life	80-160 days	_
Oral LD50 (Rat)	> 5,000 mg/kg	_

Experimental Protocols

Analysis of Profluralin in Soil by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol is adapted from established methods for dinitroaniline herbicides and utilizes the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation technique.

- a) Sample Preparation: QuEChERS Method
- Sample Homogenization: Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube. If the soil is dry, add 7 mL of deionized water, vortex, and allow to hydrate for 30 minutes.
- Extraction:
 - Add 10 mL of acetonitrile to the centrifuge tube.
 - Add QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate).
 - Immediately cap and shake vigorously for 1 minute.



- Centrifuge at ≥3000 x g for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer a 1 mL aliquot of the upper acetonitrile layer into a 2 mL d-SPE tube containing
 150 mg MgSO₄, 50 mg primary secondary amine (PSA), and 50 mg C18 sorbent.
 - Vortex for 30 seconds.
 - Centrifuge at ≥5000 x g for 2 minutes.
 - The supernatant is ready for GC-MS analysis.

b) GC-MS Instrumental Parameters

Parameter	Recommended Setting	
GC System	Agilent 6890N or equivalent	
Column	HP-5MS (30 m x 0.25 mm, 0.25 μm film thickness) or equivalent	
Carrier Gas	Helium at a constant flow of 1 mL/min	
Inlet Temperature	250 °C	
Injection Mode	Splitless	
Oven Program	Initial 50°C (hold 1 min), ramp to 190°C at 50°C/min (hold 2 min), then ramp to 320°C at 5°C/min (hold 5 min)	
MS System	Agilent 5973 or equivalent	
Ionization Mode	Electron Ionization (EI) at 70 eV	
MSD Transfer Line	280 °C	
Scan Range	m/z 50-400	
Quantification lons	m/z 318 (primary), 330, 264 (secondary)	



c) Method Validation Data (Typical for Dinitroaniline Herbicides)

Parameter	Typical Value	Reference
Limit of Detection (LOD)	0.02 μg/kg	
Limit of Quantification (LOQ)	0.05 μg/kg	-
Linearity Range	1 - 40 μg/L	-
Recovery	80 - 110%	-
Relative Standard Deviation (RSD)	< 15%	-

Analysis of Profluralin in Water by Liquid-Liquid Extraction and GC-MS

This protocol is based on EPA Method 627 for dinitroaniline pesticides.

- a) Sample Preparation: Liquid-Liquid Extraction
- Sample Collection: Collect a 1 L representative water sample in a clean glass container.
- Extraction:
 - Transfer the 1 L sample to a 2 L separatory funnel.
 - Add 60 mL of methylene chloride to the separatory funnel.
 - Shake vigorously for 2 minutes, venting periodically.
 - Allow the layers to separate and drain the lower organic layer into a collection flask.
 - Repeat the extraction twice more with fresh 60 mL portions of methylene chloride, combining the extracts.
- Drying and Concentration:



- Pass the combined extract through a funnel containing anhydrous sodium sulfate to remove residual water.
- Concentrate the extract to approximately 5 mL using a rotary evaporator at 35°C.
- Perform a solvent exchange to hexane by adding 10 mL of hexane and re-concentrating to 1 mL.

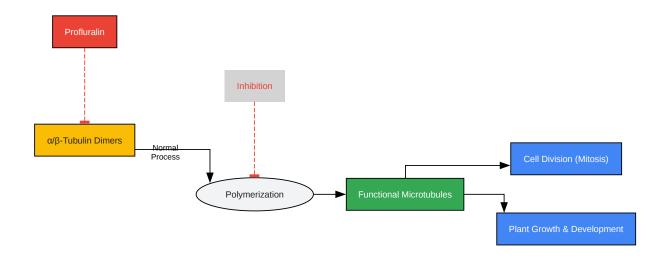
b) GC-MS Analysis

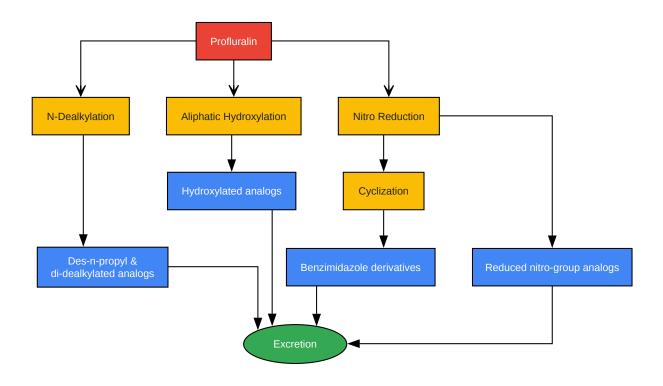
The instrumental parameters for GC-MS analysis are the same as described in the soil analysis protocol.

Mechanism of Action: Microtubule Polymerization Inhibition

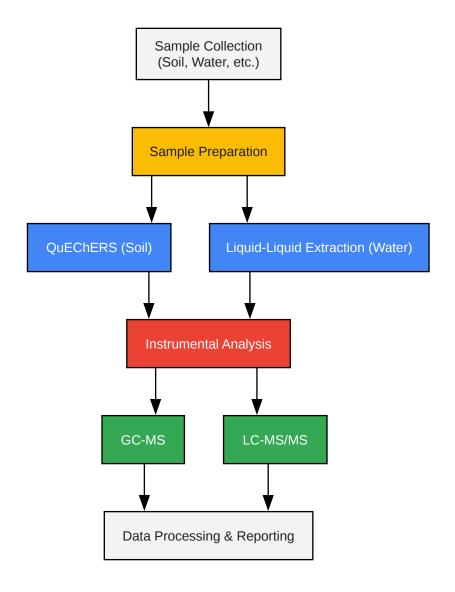
Profluralin, like other dinitroaniline herbicides, exerts its phytotoxic effects by disrupting microtubule formation. It binds to tubulin, the protein subunit of microtubules, preventing its polymerization into functional microtubules. This disruption of the cytoskeleton interferes with cell division (mitosis), cell wall formation, and overall plant growth and development.











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References

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- 2. Profluralin | C14H16F3N3O4 | CID 33500 PubChem [pubchem.ncbi.nlm.nih.gov]



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